

Application Notes and Protocols: ONC212 In Vitro Cell Viability Assay

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Compound of Interest

Compound Name: ONC212

Cat. No.: B609752

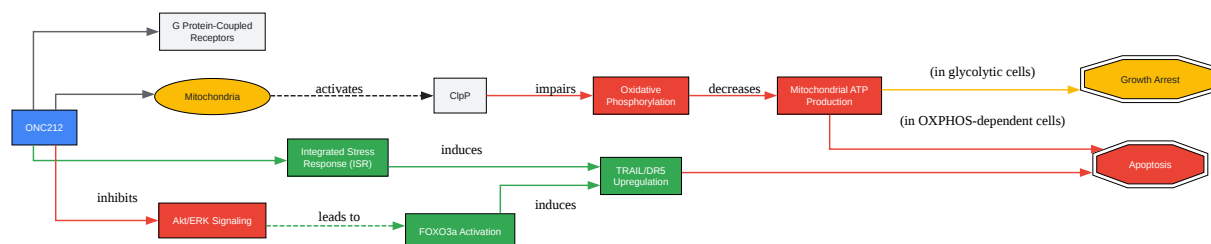
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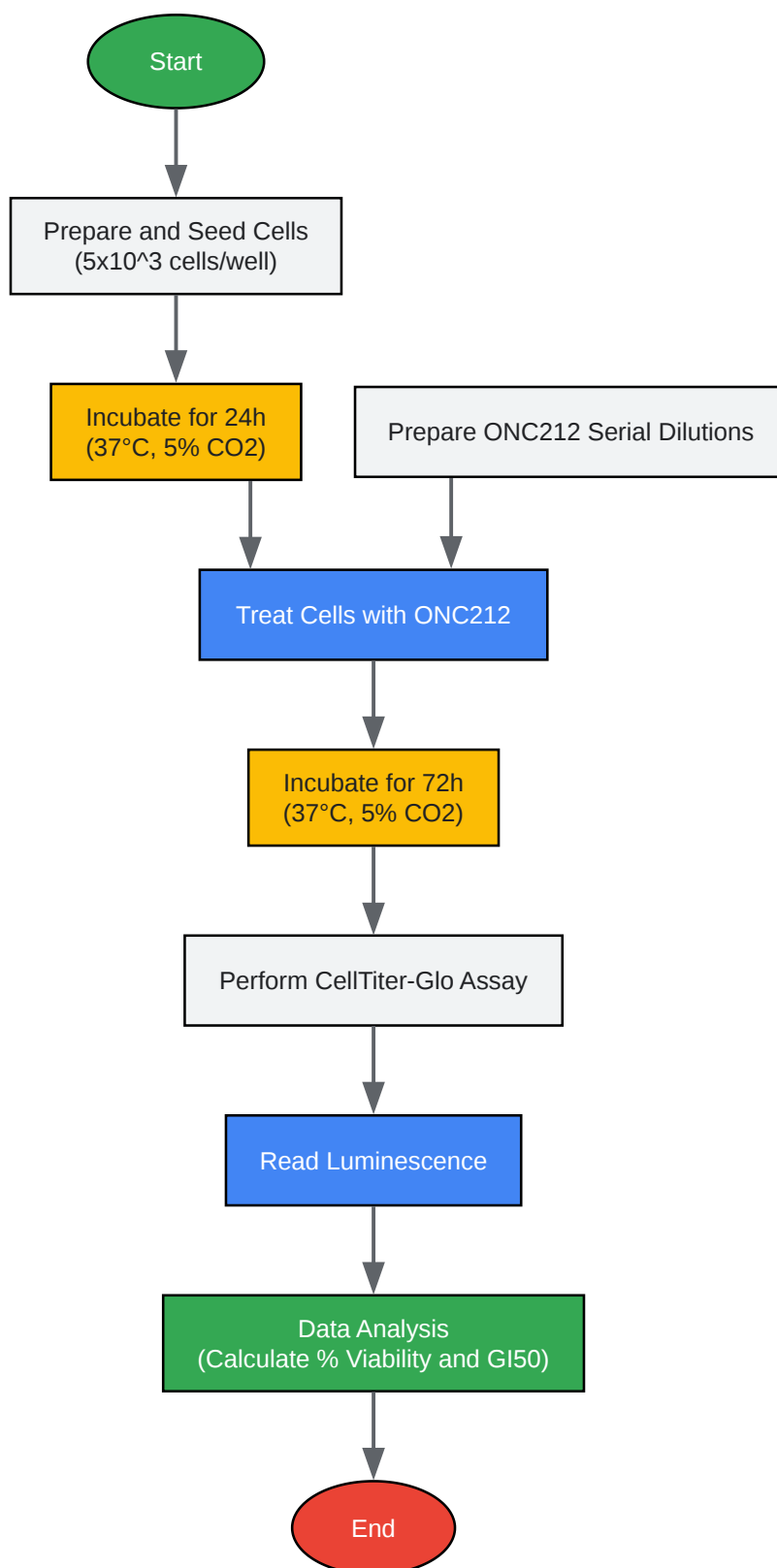
For Researchers, Scientists, and Drug Development Professionals

Introduction

ONC212 is a small molecule of the imipridone class with demonstrated preclinical anti-cancer activity.[1] Initially identified for its ability to induce Tumor Necrosis Factor-Related Apoptosis-Inducing Ligand (TRAIL), its mechanism of action is now understood to be more complex, involving the induction of an integrated stress response and the upregulation of TRAIL and its receptor DR5.[1][2] Furthermore, **ONC212** has been identified as a mitocan that targets the mitochondrial protease ClpP, leading to impaired oxidative phosphorylation and a decrease in mitochondrial ATP production.[1] This document provides a detailed protocol for assessing the in vitro effects of **ONC212** on cancer cell viability using the widely adopted CellTiter-Glo® Luminescent Cell Viability Assay.

Mechanism of Action Signaling Pathway





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References

- 1. ONC212 is a Novel Mitocan Acting Synergistically with Glycolysis Inhibition in Pancreatic Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. axonmedchem.com [axonmedchem.com]
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